

An In-Depth Technical Guide to the Safety Data of 1-Hexanol-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Hexanol-d3

Cat. No.: B3044179

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Disclaimer: Specific safety data for **1-Hexanol-d3** is limited. This guide primarily utilizes data from the Safety Data Sheet (SDS) of its non-deuterated counterpart, 1-Hexanol, under the assumption that the toxicological and safety profiles are comparable due to their chemical similarity. This information is intended for researchers, scientists, and drug development professionals and should be used as a reference in conjunction with laboratory-specific safety protocols.

Chemical and Physical Properties

1-Hexanol-d3 is a deuterated form of 1-Hexanol, an organic alcohol. It is a colorless liquid and is slightly soluble in water but miscible with organic solvents like diethyl ether and ethanol. The presence of deuterium atoms makes it a useful tool in scientific research, particularly in nuclear magnetic resonance (NMR) spectroscopy.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ D ₃ O	[1][2]
Molecular Weight	105.19 g/mol	[1][2]
Appearance	Colorless liquid	[3][4]
Odor	Sweet, characteristic	[3][5]
Boiling Point	155.8 °C (312.4 °F)	[5]
Flash Point	60 °C (140 °F)	[5]
Density	0.814 g/cm ³ at 20 °C (68 °F)	[5][6]
Ignition Temperature	290 °C (554 °F)	[5]
Vapor Density	3.53 (Air = 1.0)	
Vapor Pressure	3.64 hPa at 38 °C	[7]
Solubility	Slightly miscible with water. Miscible with alcohol and ether.	[3]
Log P (octanol/water)	1.8	[7]

Hazard Identification and GHS Classification

1-Hexanol is considered a hazardous substance.[3] The Globally Harmonized System (GHS) classification for 1-Hexanol is as follows:

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	GHS02 Flame	Warning	H226: Flammable liquid and vapor.[5][6][7]
Acute Toxicity, Oral	Category 4	GHS07	Warning	H302: Harmful if swallowed.[5]
Acute Toxicity, Dermal	Category 4	GHS07	Warning	H312: Harmful in contact with skin.[5]
Serious Eye Damage/Eye Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation.[5][6][7]
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	-	-	H401: Toxic to aquatic life.

Precautionary Statements (selection):[6]

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water and soap.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

The toxicological data for 1-Hexanol indicates that it is harmful if swallowed or in contact with skin and causes serious eye irritation.[\[5\]](#)[\[6\]](#)

Route of Exposure	Species	Endpoint	Value	Source
Oral	Rat	LD50	720 mg/kg	[3] [5]
Dermal	Rabbit	LD50	1,500 - 3,100 mg/kg	[3] [5]
Intravenous	Mouse	LD50	103 mg/kg	[3]
Oral	Mouse	LD50	1950 mg/kg	[3] [8]

Summary of Health Effects:

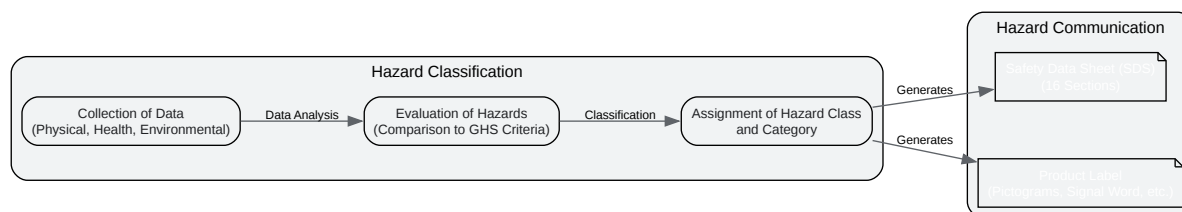
- Ingestion: Harmful if swallowed.[\[3\]](#) Ingestion of less than 150 grams may be fatal or cause serious damage to health in humans.[\[3\]](#) Aspiration into the lungs may cause chemical pneumonitis.[\[3\]](#)
- Inhalation: Inhalation of vapors may cause drowsiness and dizziness.[\[3\]](#)
- Skin Contact: May cause mild skin irritation.[\[3\]](#) Repeated exposure can lead to dermatitis.[\[3\]](#)
- Eye Contact: Causes serious eye irritation, potentially leading to severe inflammation.[\[3\]](#)[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not typically provided in standard Safety Data Sheets. The provided data is generally based on standardized OECD (Organisation for Economic Co-operation and Development) test guidelines, such as OECD 401 (Acute Oral Toxicity), OECD 402 (Acute Dermal Toxicity), and others for irritation studies. For specific experimental methodologies, it is recommended to consult the primary toxicological literature.

Visualizations

The following diagram illustrates the general workflow of hazard communication according to the Globally Harmonized System (GHS).



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Caption: GHS Hazard Communication Workflow.

Stability and Reactivity

1-Hexanol is generally stable under normal conditions.[6] However, it is a flammable liquid and vapor.[5]

- Conditions to Avoid: Heat, sparks, open flames, and other ignition sources.[6][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[3][6]
- Hazardous Decomposition Products: Combustion can produce carbon monoxide (CO) and carbon dioxide (CO₂).[3][6]

Handling and Storage

- Handling: Use in a well-ventilated area.[6] Keep away from ignition sources and use non-sparking tools.[6] Avoid contact with skin and eyes.[6] Wear appropriate personal protective equipment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]

First-Aid Measures

- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move person to fresh air.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[4] Containers may explode when heated.

Ecological Information

1-Hexanol is toxic to aquatic life. Avoid release to the environment.

This guide provides a comprehensive overview of the available safety information for 1-Hexanol, which serves as a surrogate for **1-Hexanol-d3**. It is crucial for all laboratory personnel to be familiar with this information and to handle this chemical with the appropriate precautions. Always refer to the most current and specific Safety Data Sheet provided by the supplier before use.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safety Data of 1-Hexanol-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044179#1-hexanol-d3-safety-data-sheet-sds-information]

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